

(+)-Dihydorobinetin: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (+)-Dihydorobinetin

Cat. No.: B15553010

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(+)-Dihydorobinetin**, a flavonoid with notable antioxidant and anti-inflammatory properties. This document details its chemical identity, extraction and purification methods, and key biological activities, supported by experimental protocols and quantitative data.

Chemical Identification

IUPAC Name	(2R,3R)-3,7-dihydroxy-2-(3,4,5-trihydroxyphenyl)-2,3-dihydrochromen-4-one[1][2]
CAS Number	4382-33-6[1][2][3][4][5]
Molecular Formula	C ₁₅ H ₁₂ O ₇ [1][4]
Molecular Weight	304.25 g/mol [1][3]
Synonyms	(+)-3,3',4',5',7-Pentahydroxyflavanone, (2R,3R)-3,7-dihydroxy-2-(3,4,5-trihydroxyphenyl)chroman-4-one[1][5]

Biological Activity and Quantitative Data

(+)-Dihydrorobinetin has demonstrated significant potential as both an antioxidant and an anti-inflammatory agent. Its efficacy has been quantified in various in vitro assays.

Biological Activity	Assay	Cell Line	Key Parameter	Value	Reference
Anti-inflammatory	Inhibition of Nitric Oxide (NO) Production	RAW 264.7	IC ₅₀	> 100 µM	[6]
Antioxidant	DPPH Radical Scavenging	-	-	Concentration-dependent	[3]
Antioxidant	Oxygen Radical Absorbance Capacity (ORAC)	-	-	Data not available	[2]

Experimental Protocols

Extraction and Purification of (+)-Dihydrorobinetin from Robinia pseudoacacia

This protocol describes the optimized extraction and subsequent purification of **(+)-Dihydrorobinetin** from the heartwood of Robinia pseudoacacia (Black Locust).

Extraction:

- **Material Preparation:** Air-dried and ground heartwood of Robinia pseudoacacia is used as the starting material.
- **Solvent System:** An optimized solvent mixture of 50% aqueous ethanol is employed for efficient extraction.

- **Extraction Process:** Maceration with stirring is performed at room temperature for 4 hours with a wood-to-solvent ratio of 1:13 (w/v).
- **Filtration and Concentration:** The resulting extract is filtered to remove solid particles and then concentrated under reduced pressure to yield a crude extract.

Purification by Centrifugal Partition Chromatography (CPC):

- **Instrumentation:** A centrifugal partition chromatograph is used for the purification.
- **Solvent System:** A biphasic solvent system, typically composed of ethyl acetate, ethanol, and water, is selected based on the partition coefficient of **(+)-Dihydrorobinetin**.
- **Purification Process:** The crude extract is dissolved in a suitable solvent and injected into the CPC system. The separation is performed in descending mode.
- **Fraction Collection and Analysis:** Fractions are collected and analyzed by High-Performance Liquid Chromatography (HPLC) to identify and pool the fractions containing pure **(+)-Dihydrorobinetin**.

Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

This method is used for the quantification of **(+)-Dihydrorobinetin** in extracts and purified fractions.

- **Column:** A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).
- **Mobile Phase:** A gradient of acidified water (0.1% formic acid, Solvent A) and acetonitrile (Solvent B).
- **Gradient Program:** A typical gradient starts with a low percentage of Solvent B, which is gradually increased to elute compounds with increasing hydrophobicity.
- **Flow Rate:** 1.0 mL/min.
- **Detection:** UV detection at 290 nm.

- Quantification: A calibration curve is generated using a certified reference standard of **(+)-Dihydrorobinetin**.

DPPH Radical Scavenging Assay (Antioxidant Activity)

This assay measures the ability of **(+)-Dihydrorobinetin** to scavenge the stable 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical.

- Reagent Preparation: A stock solution of DPPH in methanol is prepared.
- Assay Procedure:
 - A solution of **(+)-Dihydrorobinetin** at various concentrations is prepared.
 - The sample solution is mixed with the DPPH solution.
 - The mixture is incubated in the dark at room temperature for 30 minutes.
- Measurement: The absorbance of the solution is measured at 517 nm using a spectrophotometer.
- Calculation: The percentage of radical scavenging activity is calculated by comparing the absorbance of the sample to that of a control (DPPH solution without the sample). Ascorbic acid is commonly used as a positive control.

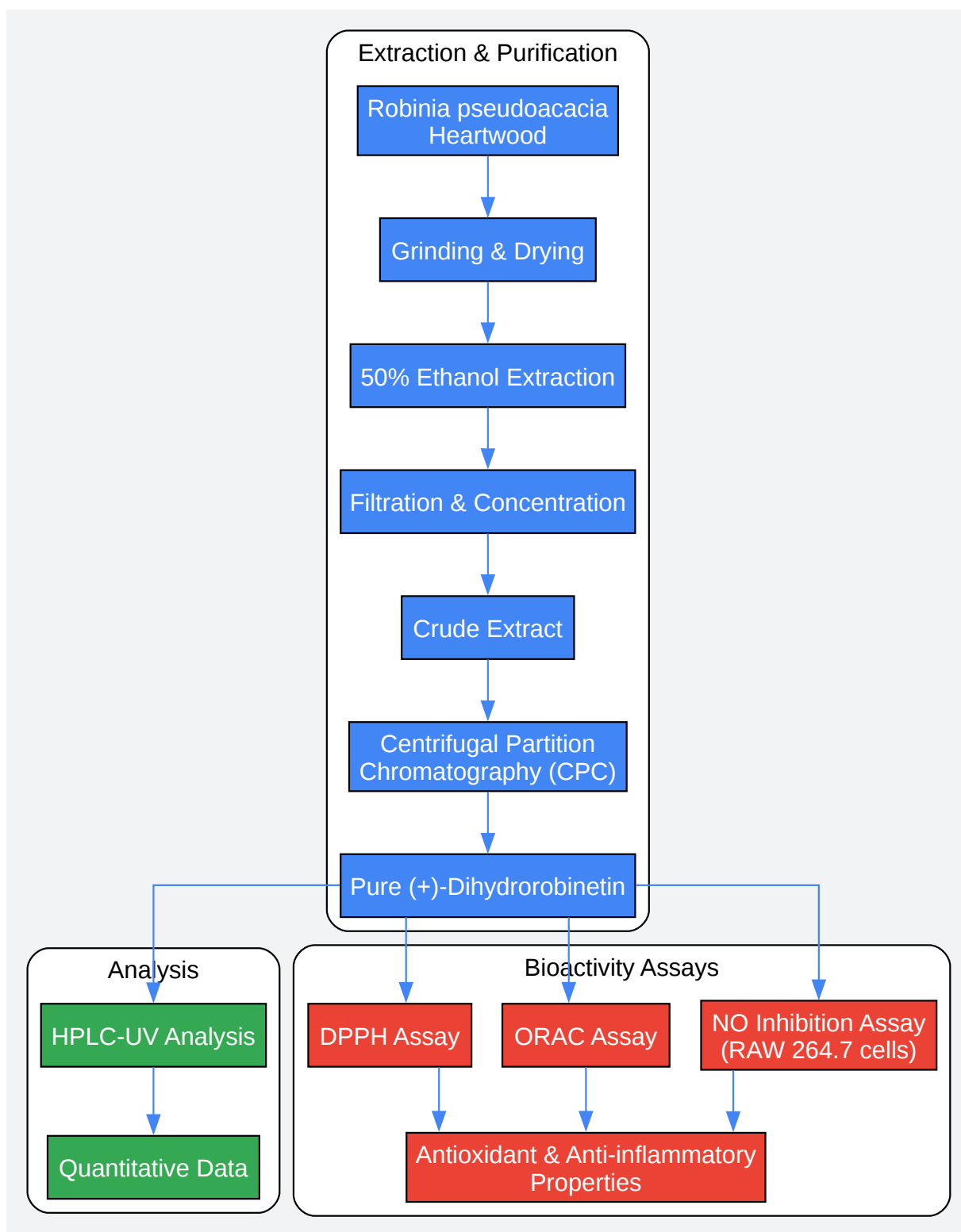
Inhibition of Nitric Oxide (NO) Production in LPS-Stimulated RAW 264.7 Macrophages (Anti-inflammatory Activity)

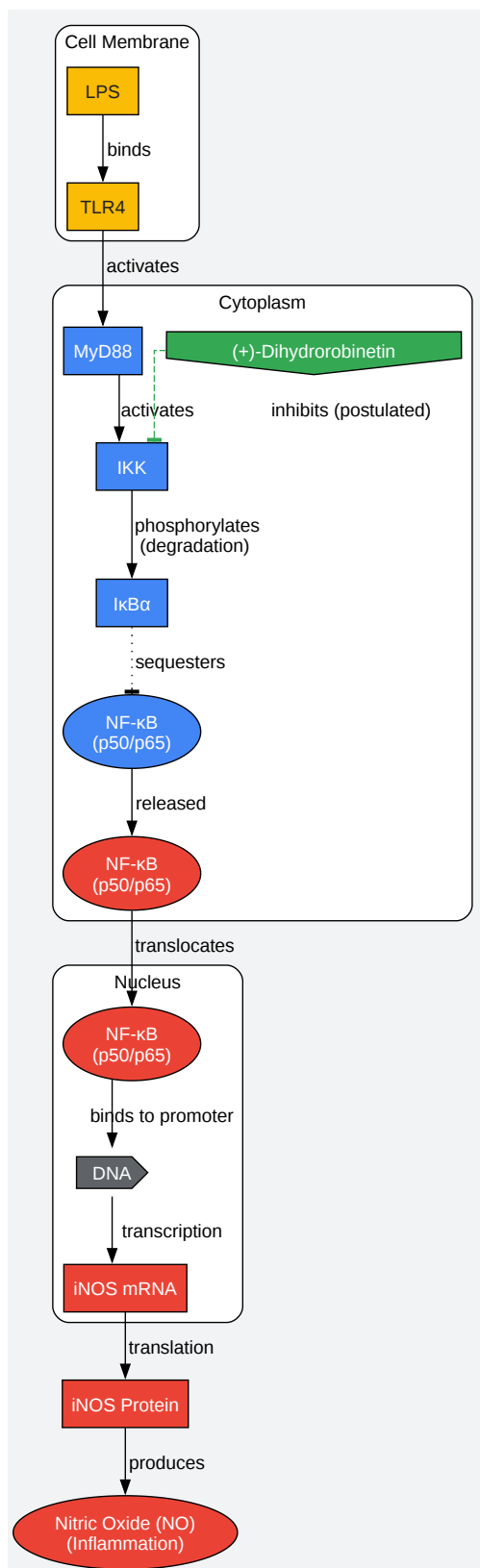
This cell-based assay assesses the anti-inflammatory potential of **(+)-Dihydrorobinetin** by measuring its ability to inhibit the production of nitric oxide, a key inflammatory mediator.

- Cell Culture: RAW 264.7 murine macrophage cells are cultured in DMEM supplemented with 10% FBS and antibiotics.
- Cell Treatment:
 - Cells are seeded in 96-well plates and allowed to adhere.

- The cells are pre-treated with various concentrations of **(+)-Dihydrorobinetin** for 1 hour.
- Inflammation is induced by stimulating the cells with lipopolysaccharide (LPS; 1 µg/mL) for 24 hours.
- Measurement of Nitric Oxide: The concentration of nitrite (a stable product of NO) in the culture supernatant is measured using the Griess reagent. The absorbance is read at 540 nm.
- Cell Viability: A concurrent MTT assay is performed to ensure that the observed inhibition of NO production is not due to cytotoxicity.
- Data Analysis: The percentage of inhibition of NO production is calculated relative to LPS-stimulated cells without the test compound.

Visualizations





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